

Pyridine-2-carboxylic anhydride molecular structure and weight

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Compound of Interest

Compound Name: *Pyridine-2-carboxylic anhydride*

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An In-depth Technical Guide to **Pyridine-2-carboxylic Anhydride**: Molecular Structure and Properties

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **pyridine-2-carboxylic anhydride**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes essential quantitative data, outlines a general experimental protocol for its synthesis, and provides a logical workflow for its formation.

Molecular Structure and Properties

Pyridine-2-carboxylic anhydride, also known as picolinic anhydride, is a chemical compound used in organic synthesis.^[1] Its structure consists of two pyridine-2-carboxylate units linked by an anhydride functional group.

Quantitative Data Summary

The key physicochemical properties of **pyridine-2-carboxylic anhydride** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ N ₂ O ₃	[1] [2] [3]
Molecular Weight	228.20 g/mol	[2]
IUPAC Name	pyridine-2-carbonyl pyridine-2-carboxylate	[1] [2]
CAS Number	16837-39-1	[3] [4]
EC Number	240-861-1	[1]
Canonical SMILES	C1=CC=NC(=C1)C(=O)OC(=O)C2=CC=CC=N2	[1]
InChIKey	QAZOKVGARKDTKF-UHFFFAOYSA-N	[1]

Synthesis and Analysis

The synthesis of **pyridine-2-carboxylic anhydride** typically involves the dehydration of pyridine-2-carboxylic acid. Various dehydrating agents can be employed for this purpose.

General Synthesis Protocol

A common method for the synthesis of **pyridine-2-carboxylic anhydride** involves the reaction of the corresponding dicarboxylic acid with a dehydrating agent such as acetic anhydride or oxalyl chloride.

Example with Acetic Anhydride:

- Starting Material: Pyridine-2,3-dicarboxylic acid is used as the precursor.
- Dehydration: The dicarboxylic acid is treated with a stoichiometric amount of acetic anhydride.
- Solvent and Catalyst: The reaction is preferably conducted in an organic solvent in the presence of an aprotic basic amine compound, such as triethylamine or pyridine, which acts as a catalyst.

- Temperature: The reaction is typically carried out at a temperature between 10-40°C.
- Work-up: Following the reaction, the product is isolated and purified using standard laboratory techniques.

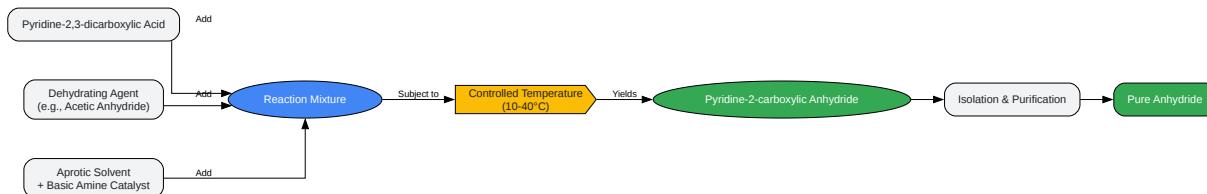
Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

The purity and identity of **pyridine-2-carboxylic anhydride** can be assessed using High-Performance Liquid Chromatography (HPLC). While a specific protocol for the anhydride is not detailed in the provided search results, a general method for related pyridine carboxylic acids can be adapted.

- Column: A mixed-mode reversed-phase cation-exchange column (e.g., Coresep 100) can be effective for separating isomers of pyridine carboxylic acids and related compounds.
- Mobile Phase: A gradient of acetonitrile and water with a buffer such as formic acid or phosphoric acid is typically used. For mass spectrometry detection, formic acid is preferred.
- Detection: UV detection is a common method for analyzing these compounds.
- Control: The retention time can be controlled by adjusting the acetonitrile concentration, buffer concentration, and pH of the mobile phase.

Logical Workflow: Synthesis of Pyridine-2-carboxylic Anhydride

The following diagram illustrates a generalized workflow for the synthesis of **pyridine-2-carboxylic anhydride** from its corresponding dicarboxylic acid.



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Caption: Generalized workflow for the synthesis of **pyridine-2-carboxylic anhydride**.

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